

Safety and Handling of Cortisone-13C3: A Technical Guide

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Compound of Interest

Compound Name: Cortisone-13C3

Cat. No.: B12053638

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Cortisone-13C3**, an isotopically labeled form of cortisone used as an internal standard in quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] The incorporation of stable isotopes like 13C does not alter the chemical properties of the molecule, making it an ideal tracer for metabolic studies and pharmacokinetic research.[2]

Compound Identification and Properties

Cortisone-13C3 is a stable, non-radioactive isotopically labeled version of cortisone. The 13C isotopes are typically incorporated at specific positions within the cortisone molecule.

Identifier	Value
Product Name	Cortisone-13C3
Synonyms	Cortisone (2,3,4-13C3)
Chemical Formula	13C3C18H28O5
Molecular Weight	363.42 g/mol [3]
CAS Number (Labeled)	2350278-95-2[3]
CAS Number (Unlabeled)	53-06-5
Isotopic Purity	Typically ≥98 atom % 13C
Chemical Purity	Typically ≥97%

Hazard Identification and Safety Precautions

Cortisone-13C3 is most commonly supplied as a solution in methanol, which is a highly flammable and toxic solvent. Therefore, the primary hazards are associated with the solvent.

GHS Hazard Classification (for solution in Methanol):

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.
Acute Toxicity (Oral)	3	H301: Toxic if swallowed.
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin.
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	1	H370: Causes damage to organs (eyes, central nervous system).

Signal Word: Danger

Hazard Pictograms:

GHS02 (Flame), GHS06 (Skull and Crossbones), GHS08 (Health Hazard)

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the product's Safety Data Sheet (SDS). Key precautions include:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

- P302 + P352 + P312: IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell.
- P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician.
- P403 + P235: Store in a well-ventilated place. Keep cool.

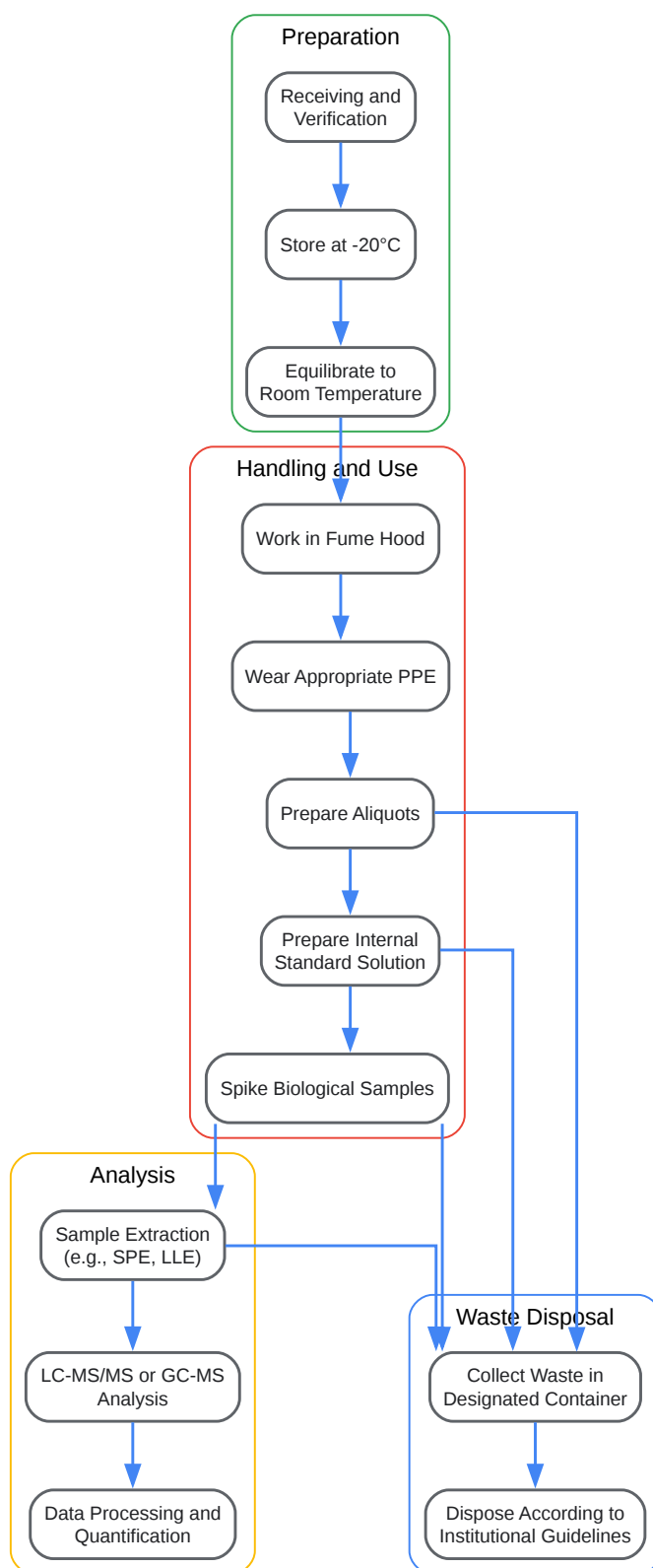
Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Cortisone-13C3** and ensure the safety of laboratory personnel.

Parameter	Guideline
Storage Temperature	Store in a freezer at -20°C.
Storage Conditions	Keep container tightly closed. Protect from light, air, and moisture.
Shipping	Often shipped on dry ice.
Handling	Handle in a well-ventilated area, preferably in a fume hood. Ground/bond container and receiving equipment to prevent static discharge. Use only non-sparking tools.

Experimental Protocols: General Guidelines for Handling Isotopically Labeled Steroids

While specific experimental protocols will vary depending on the application, the following provides a general workflow for handling isotopically labeled steroids like **Cortisone-13C3**.



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General workflow for handling isotopically labeled steroids.

Detailed Methodologies

1. Receiving and Storage:

- Upon receipt, verify the product integrity and that the correct compound has been delivered.
- Immediately transfer the product to a freezer set at -20°C for storage.

2. Preparation of Stock Solutions:

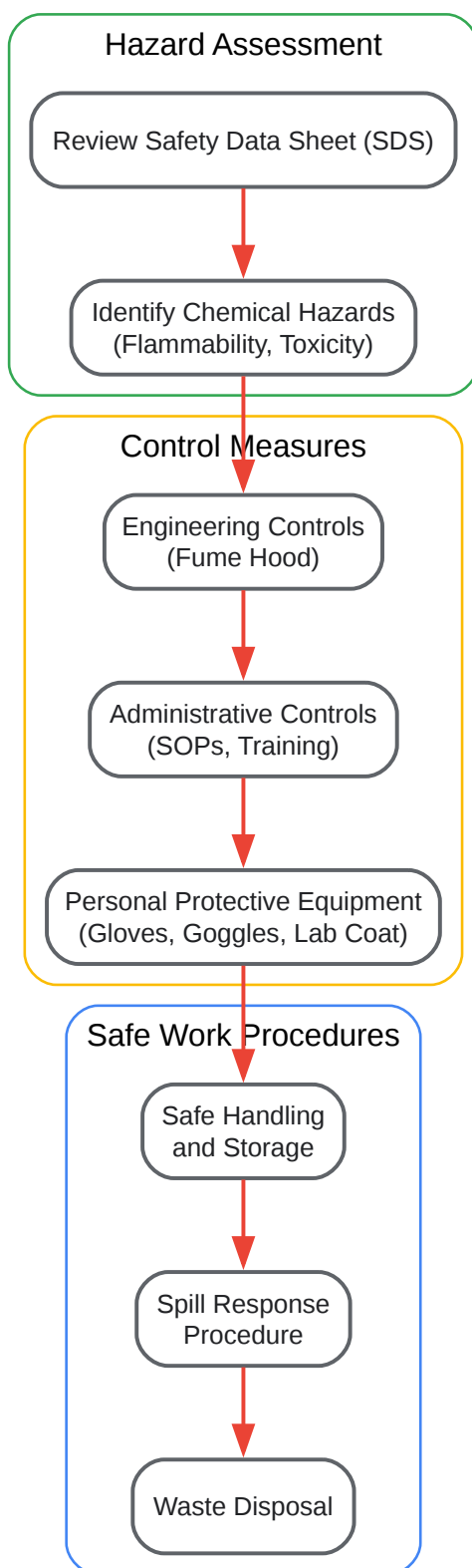
- Before opening, allow the vial to equilibrate to room temperature to prevent condensation.
- Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- If the compound is in solid form, carefully weigh the required amount using an analytical balance.
- Dissolve the compound in a suitable solvent (e.g., methanol, acetonitrile) to a known concentration. The product is often supplied as a 100 µg/mL solution in methanol.

3. Sample Preparation for Analysis (Example: Steroid Extraction from Serum):

- Sample Pre-treatment: To a known volume of serum (e.g., 300 µL), add a precise volume of the **Cortisone-13C3** internal standard solution (e.g., 25 µL).
- Extraction: Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the steroids from the biological matrix.
- Drying: Evaporate the solvent from the extracted sample under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in a suitable solvent for the analytical instrument.

Logical Relationships in Safety Handling

The following diagram illustrates the logical flow of safety considerations when working with **Cortisone-13C3**.



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Logical flow of safety procedures for **Cortisone-13C3**.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician immediately.

Disposal Considerations

Dispose of **Cortisone-13C3** and any contaminated materials in accordance with local, state, and federal regulations. Waste materials should be treated as hazardous chemical waste.

This technical guide is intended to provide essential safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer for the most detailed and up-to-date information.

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